Safety and Handling of 3-(2-Chlorophenyl)prop-2-yn-1-ol

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Compound of Interest

Compound Name:	*3-(2-Chlorophenyl)prop-2-yn-1-ol*
CAS No.:	*80151-26-4*
Cat. No.:	*B1350998*

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CAS: 80151-26-4 | Molecular Formula: C_9H_7ClO | MW: 166.60 g/mol [1]

Executive Summary & Chemical Identity

3-(2-Chlorophenyl)prop-2-yn-1-ol is a functionalized internal alkynyl alcohol commonly used as a diverse scaffold in medicinal chemistry. It serves as a critical intermediate in the synthesis of heterocycles such as isocoumarins, indoles, and polysubstituted furans via transition-metal-catalyzed cyclizations.

While less volatile than its parent precursor (propargyl alcohol), this compound retains significant toxicological risks associated with the propargylic alcohol moiety, compounded by the lipophilicity of the chlorinated aryl ring which may enhance dermal absorption.

Physicochemical Profile

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Property	Value / Characteristic	Relevance to Safety
Physical State	Viscous oil or low-melting solid	Requires care in transfer; heating may increase vapor pressure.
Boiling Point	~150–160 °C (at 1-2 mmHg)*	High boiling point reduces ambient vapor risk but increases risk during distillation.
Solubility	Soluble in DCM, EtOAc, DMSO	Highly soluble in organic solvents; penetrates skin carriers easily.
Flash Point	>110 °C (Predicted)	Combustible but not highly flammable under ambient conditions.
Reactivity	Internal Alkyne	Stable to air/moisture but reactive toward strong oxidizers and azides.

*Note: Values are predicted based on structural analogs (e.g., 3-phenylprop-2-yn-1-ol) due to limited experimental data for this specific isomer.

Hazard Identification & Toxicology

GHS Classification (Derived via Read-Across): Due to the lack of a specific harmonized GHS monograph, safety protocols must follow the "Worst-Case Read-Across" principle, utilizing data from Propargyl Alcohol (highly toxic) and Chlorobenzenes (irritant/target organ toxicant).

Core Hazards

- Acute Toxicity (Oral/Dermal/Inhalation):
    - Risk: Propargylic alcohols are metabolic poisons. They can inhibit mitochondrial respiration and cause CNS depression.

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- Mechanism: The alkyne moiety can undergo metabolic activation to reactive ketenes or aldehydes, leading to hepatotoxicity and nephrotoxicity.
- Handling Implication: Treat as Fatal if Swallowed (Category 2) and Toxic in Contact with Skin (Category 3).

- Skin & Eye Corrosion:
  - Risk: Causes severe skin irritation and serious eye damage. The 2-chloro substituent increases lipophilicity, facilitating rapid dermal penetration.
  - Handling Implication: Splash protection is critical; standard latex gloves are insufficient.
- Environmental Toxicity:
  - Risk: Chlorinated aromatics are persistent.
  - Handling Implication: All waste streams (aqueous and organic) must be segregated and incinerated; do not release to drains.

Safe Handling Protocols

A. Engineering Controls

- Primary Containment: All weighing and transfer operations must occur inside a certified Chemical Fume Hood with face velocity >0.5 m/s.
- Process Isolation: For reactions >50 mmol, use a closed reactor system to prevent vapor escape during heating.

B. Personal Protective Equipment (PPE) Matrix

The choice of PPE is dictated by the permeation potential of the solvent carrier and the solute itself.

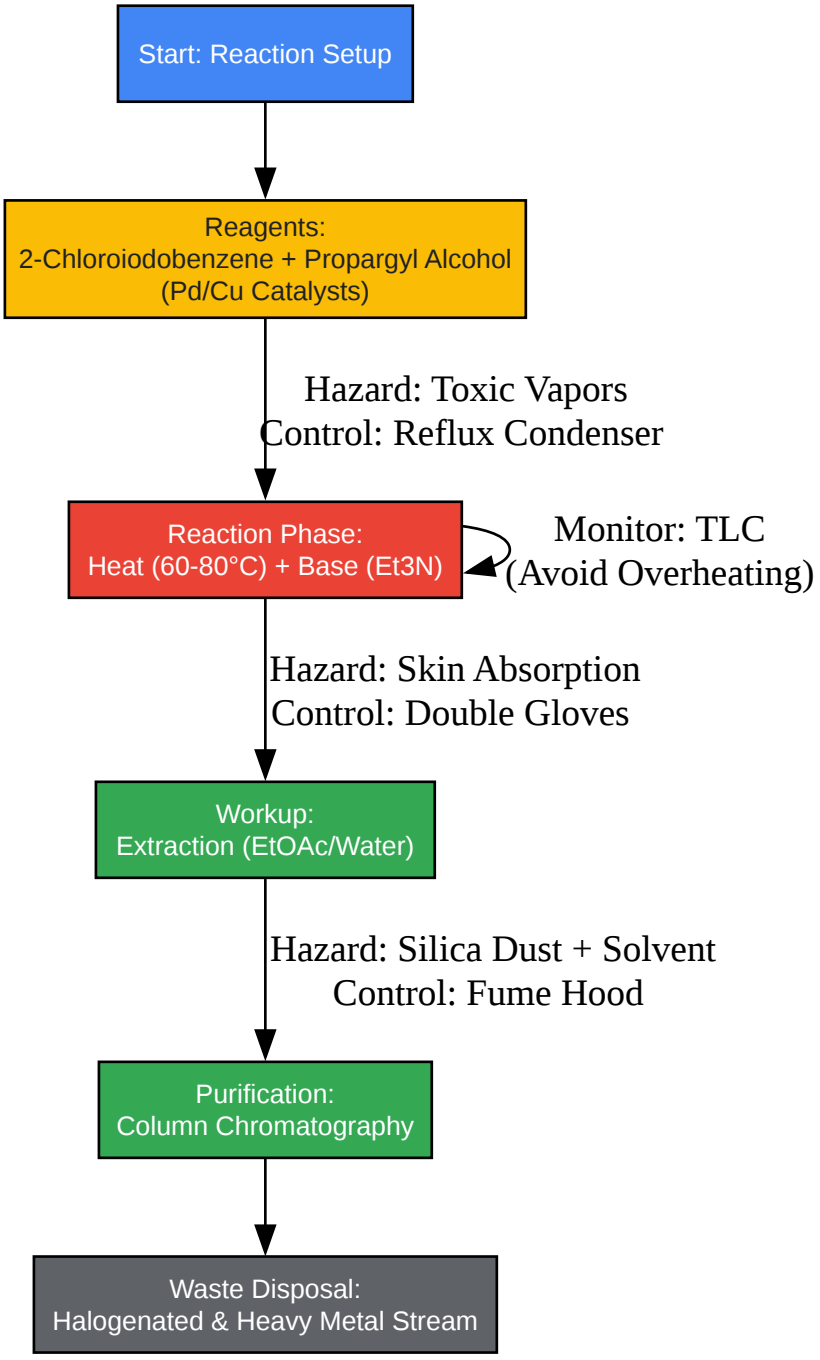
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PPE Type	Specification	Rationale
Gloves (Primary)	Silver Shield / Laminate (0.07mm)	Propargylic alcohols permeate nitrile/latex rapidly (<15 min).
Gloves (Dexterity)	Nitrile (Double-gloved over Laminate)	Provides mechanical strength and dexterity for handling glassware.
Respiratory	P100/OV Cartridge (if outside hood)	Only for emergency spill cleanup; standard ops require fume hood.
Eye/Face	Chemical Goggles + Face Shield	Risk of irreversible corneal damage from splashes.

C. Experimental Workflow: Sonogashira Coupling

The most common synthesis route involves coupling 2-chloroidobenzene with propargyl alcohol. This introduces specific hazards:

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Figure 1: Safety workflow for the synthesis and isolation of **3-(2-Chlorophenyl)prop-2-yn-1-ol**, highlighting critical control points.

Storage and Stability

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- Temperature: Store at 2–8 °C (Refrigerator). While the internal alkyne is relatively stable, the alcohol group can oxidize to the aldehyde (propargyl aldehyde derivative), which is significantly more toxic and sensitizing.
- Atmosphere: Store under Inert Gas (Argon/Nitrogen) to prevent oxidative degradation.
- Incompatibilities:
  - Strong Oxidizers: Risk of violent reaction or ignition.
  - Heavy Metals (Ag, Cu) in Basic Media: While internal alkynes do not form explosive acetylides like terminal alkynes, trace hydrolysis could regenerate terminal alkyne species. Avoid storage in metal containers.

Emergency Response Protocols

Spill Cleanup (Small Scale < 100 mL)

- Evacuate: Clear the immediate area.
- PPE Up: Don full PPE including Silver Shield gloves and a respirator if outside a hood.
- Absorb: Use a Vermiculite or Universal Sorbent Pad. Do not use paper towels (combustible).
- Neutralize: Place absorbed material in a sealed hazardous waste bag labeled "Toxic - Organic Solid."
- Decontaminate: Wash the surface with a dilute soap solution; do not use bleach (potential reaction with amine impurities if present).

First Aid

- Eye Contact: Rinse immediately with water for 15 minutes.[2] Hold eyelids open. Seek immediate ophthalmological consult.
- Skin Contact: Drench with water for 15 minutes.[2] Discard contaminated leather (shoes, watch bands) as they cannot be decontaminated.

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- Ingestion: Do NOT induce vomiting. The risk of aspiration pneumonia is high. Transport to ER immediately.

References

- National Institutes of Health (NIH) - PubChem.Propargyl Alcohol - Compound Summary (CID 7858).[Link]
- New Jersey Department of Health.Hazardous Substance Fact Sheet: Propargyl Alcohol.[3] [Link]
- EPA (AEGL Program).Acute Exposure Guideline Levels for Propargyl Alcohol.[Link]

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